

Formulation of Strictosamide for In Vivo Administration: Application Notes and Protocols

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Compound of Interest

Compound Name: *Strictosamide*

Cat. No.: *B192450*

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Introduction

Strictosamide is a naturally occurring monoterpene indole alkaloid found in several plant species, notably from the Rubiaceae family.[1] It has garnered significant interest within the research community due to its diverse pharmacological activities, including anti-inflammatory, analgesic, and wound-healing properties.[1][2] Preclinical in vivo studies are crucial for elucidating its therapeutic potential and mechanism of action. Proper formulation of **strictosamide** is a critical step to ensure accurate and reproducible results in these studies.

This document provides detailed application notes and protocols for the formulation of **strictosamide** for various in vivo administration routes. It includes summaries of its physicochemical properties, formulation strategies, and detailed experimental protocols.

Physicochemical Properties of Strictosamide

A thorough understanding of the physicochemical properties of a compound is fundamental for developing suitable in vivo formulations.

Property	Value	References
Molecular Formula	C ₂₆ H ₃₀ N ₂ O ₈	[2]
Molecular Weight	498.53 g/mol	[2]
Appearance	Off-white to yellow solid	[2]
Solubility		
DMSO	100 mg/mL (with sonication)	
Chloroform	Soluble	
Dichloromethane	Soluble	
Ethyl Acetate	Soluble	
Acetone	Soluble	
Water	Reported as having high water solubility	
Storage	Store at 4°C, protected from light. Stock solutions can be stored at -20°C for 1 month or -80°C for 6 months (protect from light).	[2]

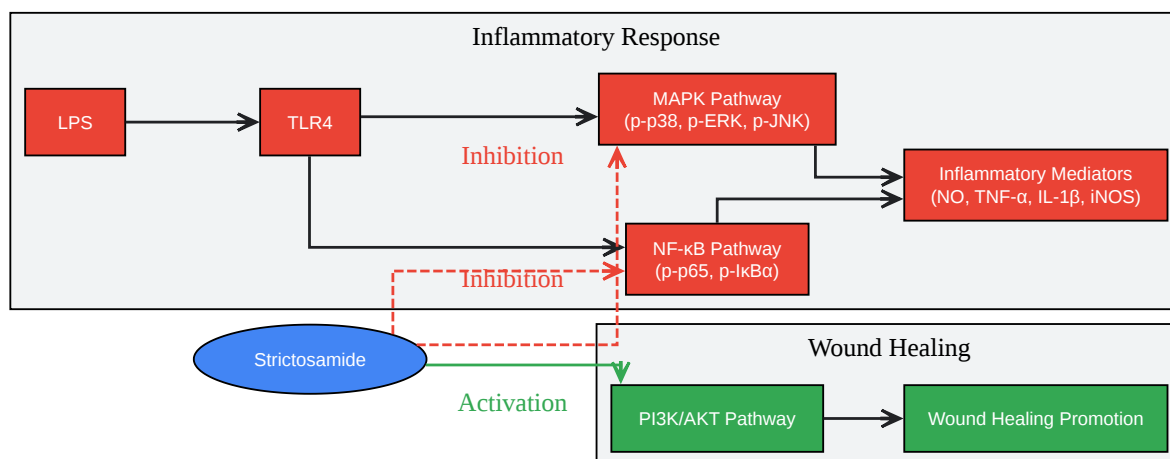
In Vivo Administration Data

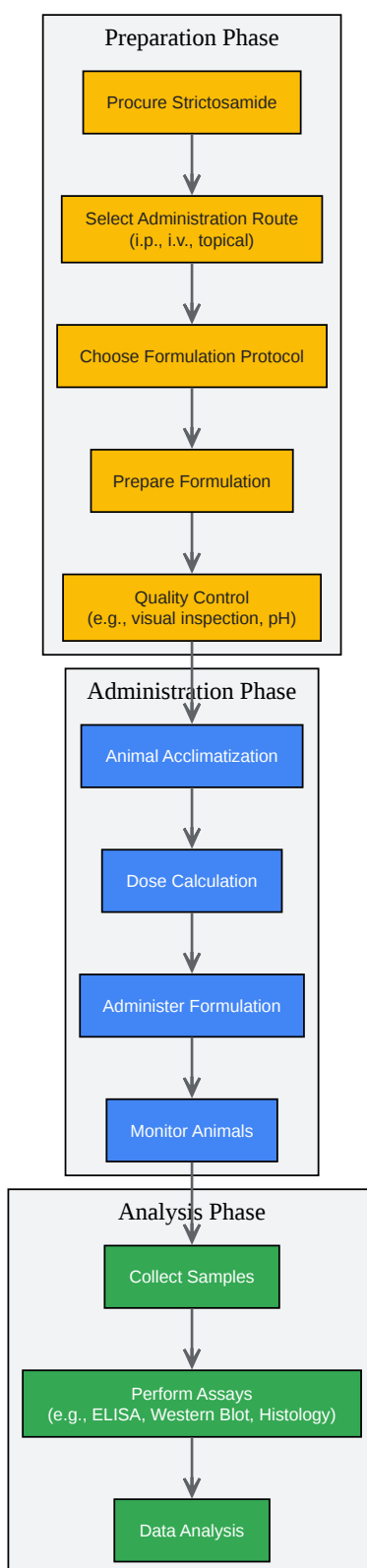
Several in vivo studies have been conducted using **strictosamide**, employing different administration routes and dosages.

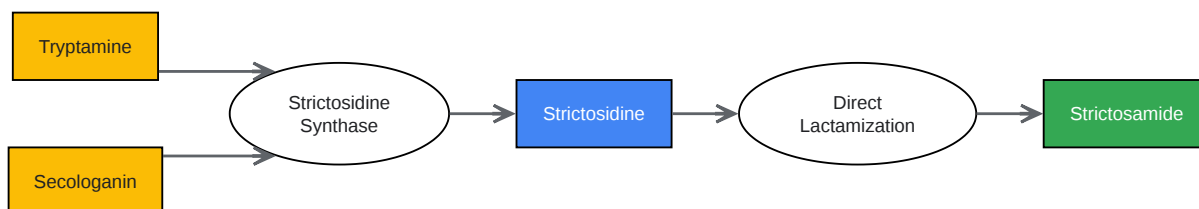
Administration Route	Species	Dosage Range	Vehicle	Therapeutic Area Investigated	References
Intraperitoneal (i.p.)	Mouse	50 - 200 mg/kg (single dose)	Distilled Water	CNS and kidney effects	[3]
Intravenous (i.v.)	Mouse	10 - 40 mg/kg (twice a day for 3 days)	Not specified	Anti-inflammatory and analgesic	[2]
Topical	Rat	0.5 - 1.5 mg/kg (twice a day for 8 days)	Not specified	Wound healing	[2]

Signaling Pathways Modulated by Strictosamide

Strictosamide has been shown to exert its biological effects by modulating several key signaling pathways. Understanding these pathways is crucial for designing mechanistic studies.







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